

# Propylene Glycol Dioleate: A Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: *Propylene glycol dioleate*

Cat. No.: *B085745*

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This guide provides an in-depth overview of the safety and handling protocols for **propylene glycol dioleate** in a laboratory setting. The information is intended to supplement, not replace, institutional safety guidelines and the product's Safety Data Sheet (SDS).

## Chemical and Physical Properties

**Propylene glycol dioleate** is a diester of propylene glycol and oleic acid.<sup>[1]</sup> It is a clear to slightly yellow, oily liquid at room temperature.<sup>[1][2]</sup> Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>39</sub> H <sub>72</sub> O <sub>4</sub>	[1][3][4]
Molecular Weight	605.0 g/mol	[1][3]
CAS Number	105-62-4	[1][4]
Appearance	Clear to slightly yellow liquid	[1]
Boiling Point	641.20 °C @ 760.00 mm Hg (estimated)	[4][5]
Flash Point	302.5 °C (577.0 °F) (estimated)	[4][5]
Density	0.907 ± 0.06 g/mL	[4]
Solubility	Soluble in organic solvents; partially soluble in water	[1]
Stability	Stable under normal conditions. May degrade at high temperatures or in the presence of strong oxidizing agents. Generally stable within a pH range of 4-8.	[1][6]

## Toxicological Data

**Propylene glycol dioleate** is generally considered to have low acute toxicity.[6][7] However, as with any chemical, unnecessary exposure should be avoided.

Endpoint	Species	Route	Value	Source
LD50	Rat (male/female)	Oral	> 5,000 mg/kg bw	[7]
LD50	Rat	Oral	> 10,000 mg/kg	[6]
LD50	Rat (male/female)	Dermal	> 2,000 mg/kg bw	[7]

Note: While generally not classified as a hazardous substance under GHS criteria, some safety data sheets may indicate potential for skin and eye irritation.[3][8]

## Occupational Exposure and Personal Protective Equipment (PPE)

Currently, no specific occupational exposure limits have been established for **propylene glycol dioleate**.<sup>[6]</sup> In the absence of defined limits, good laboratory practice dictates minimizing exposure. The following personal protective equipment is recommended when handling this substance.<sup>[6][7]</sup>

PPE	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If aerosols or mists are generated, use a NIOSH-approved respirator.

## Experimental Protocols: Safe Handling, Storage, and Disposal

Adherence to proper laboratory procedures is essential for the safe use of **propylene glycol dioleate**.

### Handling

- Work in a well-ventilated area.<sup>[7]</sup>
- Avoid contact with skin and eyes.<sup>[7]</sup>

- Do not breathe mist or vapors.[7]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[7]
- Wash hands thoroughly after handling.[8]

## Storage

- Store in a cool, dry, and well-ventilated place.[2][7]
- Keep containers tightly closed.[2][7]
- Store away from strong oxidizing agents and other incompatible materials.[6][7]
- The shelf life can be up to two years when stored under recommended conditions.[2]

## Spill Response

In the event of a spill, follow these procedures:

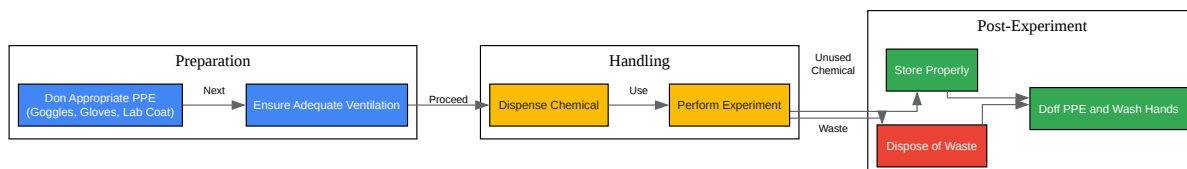
- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage. Do not let the chemical enter drains.[7]
- Absorb: Absorb the spill with an inert material (e.g., vermiculite, dry sand, or earth).[6]
- Collect: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[7]
- Clean: Clean the spill area thoroughly.

## Disposal

Dispose of **propylene glycol dioleate** and contaminated materials in accordance with local, state, and federal regulations.[7][9] The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[7] Do not dispose of it down the sewer system.[7]

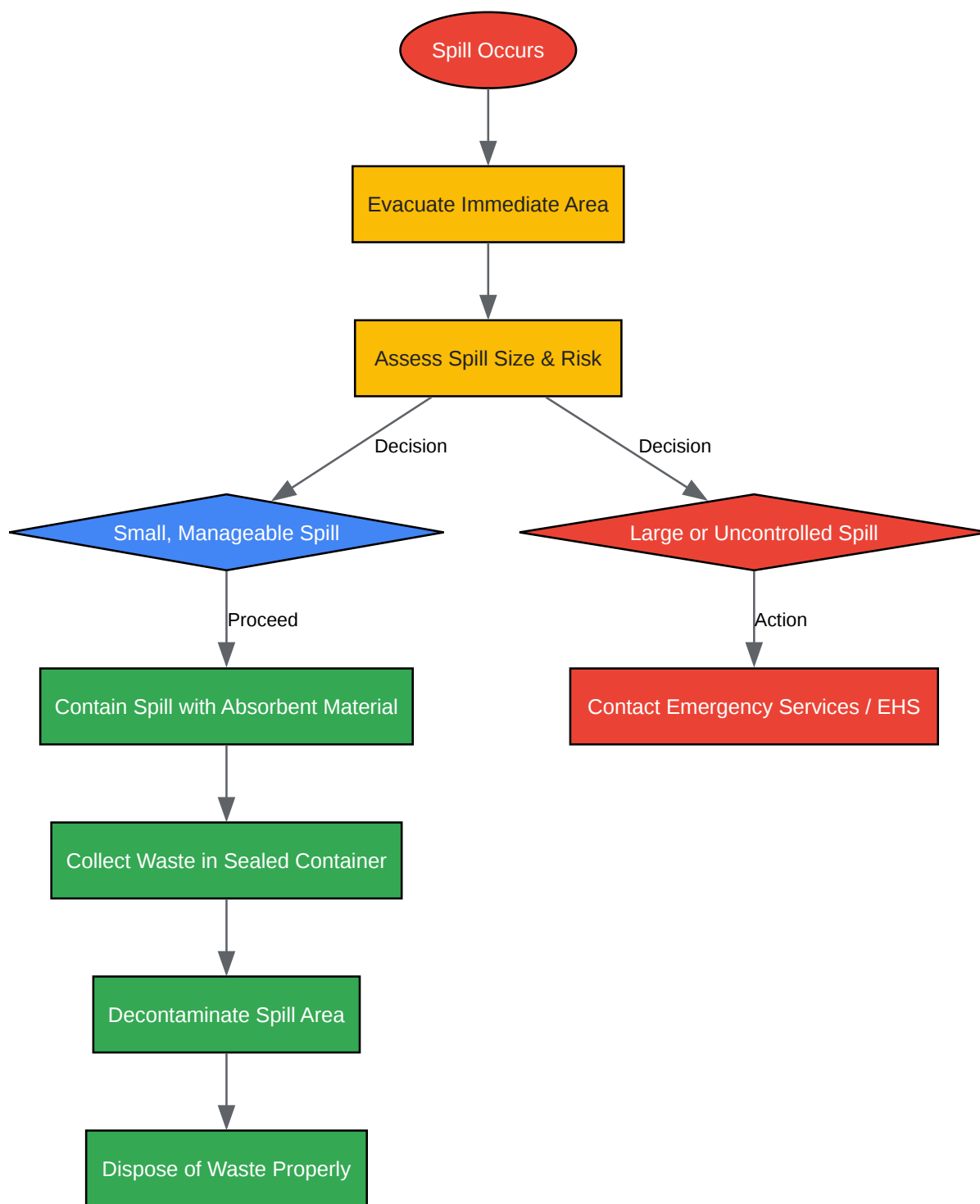
## Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **propylene glycol dioleate**.



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Caption: Standard laboratory workflow for handling **propylene glycol dioleate**.



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Caption: Decision workflow for responding to a **propylene glycol dioleate** spill.

## First-Aid Measures

In case of exposure, follow these first-aid guidelines.[7]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

This technical guide is intended to provide a comprehensive overview of the safe handling of **propylene glycol dioleate** in a laboratory setting. Always consult the specific Safety Data Sheet for the product you are using and adhere to all institutional and regulatory guidelines.

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